

In Vitro Antimicrobial Activity of Antibacterial Agent 219: A Technical Guide

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Compound of Interest

Compound Name: Antibacterial agent 219

Cat. No.: B3025949

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Executive Summary

The rise of antimicrobial resistance necessitates the urgent development of novel antibacterial agents. This document provides a comprehensive technical overview of the in vitro antimicrobial activity of **Antibacterial Agent 219**, a novel synthetic compound demonstrating potent and broad-spectrum efficacy against a wide range of clinically relevant bacterial pathogens. Data presented herein summarizes its inhibitory and bactericidal activities, details the standard methodologies for its evaluation, and outlines key experimental workflows. This guide is intended to serve as a foundational resource for researchers and drug development professionals engaged in the preclinical assessment of new antimicrobial candidates.

Antimicrobial Spectrum and Potency

Antibacterial Agent 219 exhibits significant in vitro activity against a diverse panel of Gram-positive and Gram-negative bacteria. Its potency, as measured by Minimum Inhibitory Concentration (MIC), is notable against both susceptible and multi-drug resistant (MDR) strains.

Quantitative Antimicrobial Activity

The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation.^{[1][2][3][4][5]} The following tables summarize the

MIC values of **Antibacterial Agent 219** against key bacterial species, including MIC₅₀ and MIC₉₀ values, which represent the concentrations required to inhibit 50% and 90% of the tested isolates, respectively.

Table 1: In Vitro Activity of **Antibacterial Agent 219** Against Gram-Positive Aerobes

Bacterial Species	No. of Isolates	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	MIC Range (µg/mL)
Staphylococcus aureus (Methicillin-Susceptible)	5,077	0.12	0.25	≤0.015 - 1
Staphylococcus aureus (Methicillin-Resistant)	5,077	0.25	0.5	≤0.015 - 1
Streptococcus pneumoniae (Penicillin-Susceptible)	1,585	≤0.05	≤0.05	≤0.015 - 0.25
Streptococcus pneumoniae (Penicillin-Resistant)	1,585	≤0.05	≤0.05	≤0.015 - 0.25
Enterococcus faecalis (Vancomycin-Susceptible)	1,416	0.12	0.5	≤0.015 - 1
Enterococcus faecium (Vancomycin-Resistant)	1,416	0.12	0.25	≤0.015 - 1

Data adapted from studies on a potent naphthyridone antimicrobial agent.[1][6]

Table 2: In Vitro Activity of **Antibacterial Agent 219** Against Gram-Negative Aerobes

Bacterial Species	No. of Isolates	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	MIC Range (µg/mL)
Escherichia coli	1,200	0.12	0.5	≤0.015 - 4
Klebsiella pneumoniae	850	0.25	0.5	≤0.015 - 2
Enterobacter cloacae	400	0.25	0.5	≤0.015 - 1
Serratia marcescens	350	1	4	0.25 - 8
Pseudomonas aeruginosa	750	1	2	0.12 - >16
Haemophilus influenzae	600	≤0.015	≤0.015	≤0.015 - 0.03
Moraxella catarrhalis	300	≤0.015	≤0.015	≤0.015 - 0.06

Data adapted from studies on a potent naphthyridone antimicrobial agent.[6][7][8]

Experimental Protocols

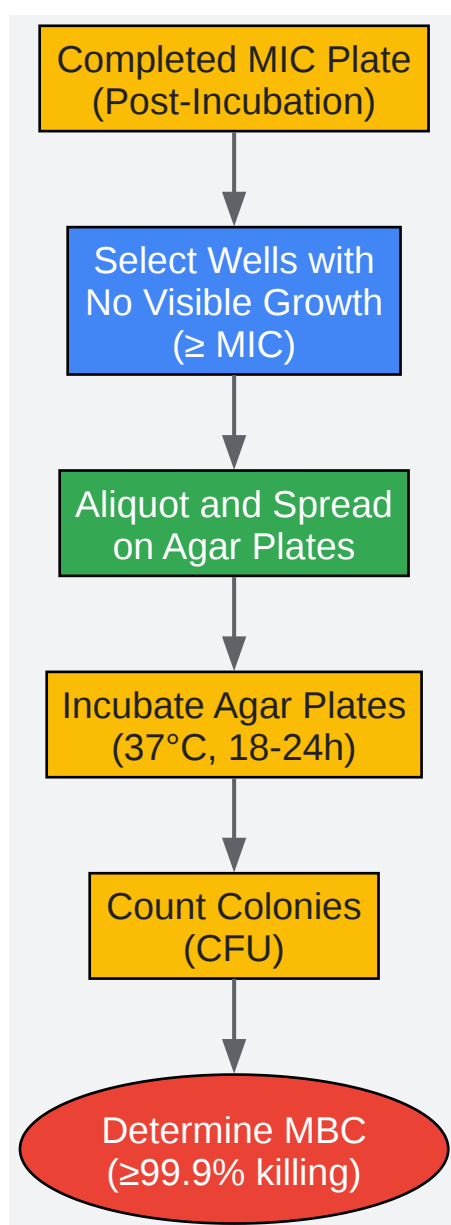
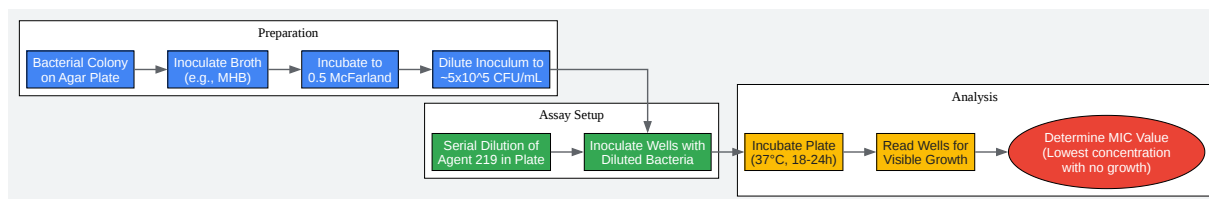
The following sections detail the standardized methodologies for determining the in vitro antimicrobial activity of new compounds like **Antibacterial Agent 219**.

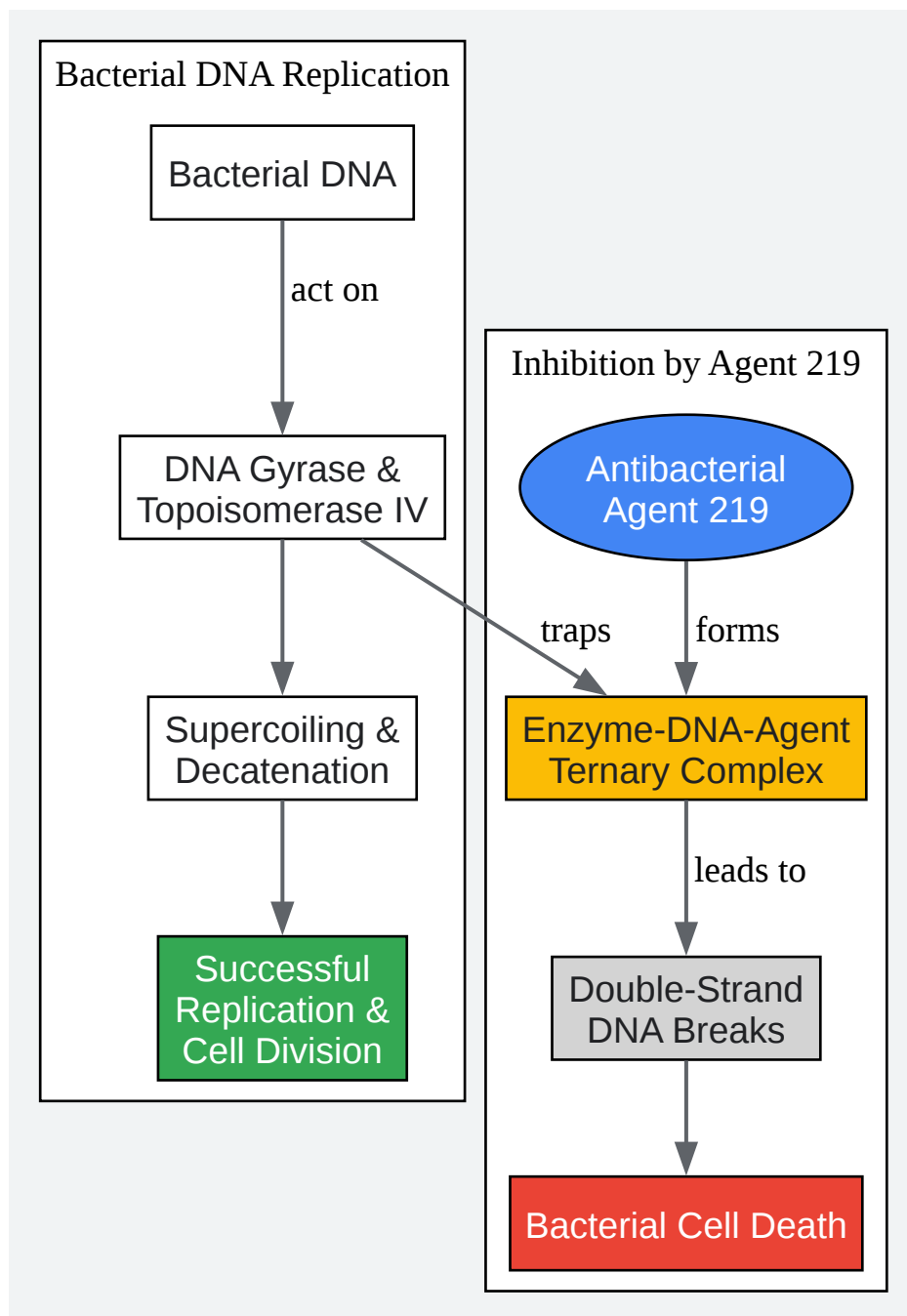
Minimum Inhibitory Concentration (MIC) Assay

The MIC is determined using the broth microdilution method as recommended by the Clinical and Laboratory Standards Institute (CLSI).[2][3]

Protocol:

- **Preparation of Bacterial Inoculum:** A few colonies of the test bacterium are aseptically transferred from a fresh agar plate into a suitable broth medium (e.g., Mueller-Hinton Broth). The culture is incubated at 37°C with agitation until it reaches the logarithmic growth phase, corresponding to a 0.5 McFarland turbidity standard (approximately 1.5×10^8 CFU/mL).[1] The suspension is then diluted to achieve a final concentration of approximately 5×10^5 CFU/mL in the test wells.[9]
- **Preparation of Microdilution Plates:** The antibacterial agent is serially diluted (two-fold) in the broth medium within a 96-well microtiter plate.[2] This creates a range of concentrations to test against the bacteria.
- **Inoculation and Incubation:** Each well is inoculated with the standardized bacterial suspension. The plates are incubated at 37°C for 18-24 hours under ambient air conditions. [1]
- **Determination of MIC:** The MIC is recorded as the lowest concentration of the agent that completely inhibits visible growth of the organism, as detected by the unaided eye.[2]





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